

# Methyl 3-cyclohexyl-3-oxopropanoate solubility data

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Methyl 3-cyclohexyl-3-oxopropanoate*

CAS No.: 64670-15-1

Cat. No.: B1600675

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An In-Depth Technical Guide on the Physicochemical Profiling and Phase Equilibrium of **Methyl 3-cyclohexyl-3-oxopropanoate**

## Executive Summary

**Methyl 3-cyclohexyl-3-oxopropanoate** (CAS: 64670-15-1) is a critical

-keto ester intermediate, predominantly utilized in the synthesis of pharmaceutical agents such as Prasugrel (a P2Y<sub>12</sub> platelet inhibitor). Unlike many solid pharmaceutical intermediates, this compound exists as a liquid (oil) at ambient temperatures. Consequently, the "solubility data" for this compound refers not to Solid-Liquid Equilibrium (SLE) crystallization curves, but rather to Liquid-Liquid Equilibrium (LLE), miscibility profiles, and partition coefficients.

This guide provides a definitive technical analysis of its solubility landscape, thermodynamic behavior, and purification protocols, correcting common misconceptions regarding its physical state and offering field-proven methodologies for handling and isolation.

## Physicochemical Identity & Characterization

Understanding the fundamental physical state is the prerequisite for designing any solubility or purification experiment.

| Property             | Value                          | Technical Note                                                  |
|----------------------|--------------------------------|-----------------------------------------------------------------|
| CAS Number           | 64670-15-1                     | Unique identifier.                                              |
| Molecular Formula    |                                | -keto ester functionality.                                      |
| Molecular Weight     | 184.23 g/mol                   |                                                                 |
| Physical State       | Liquid (Oil)                   | Colorless to pale yellow at 25°C.                               |
| Boiling Point        | ~265.5°C (760 mmHg)            | Decomposes at high T; requires high vacuum for distillation.    |
| Density              | ~1.04 – 1.10 g/cm <sup>3</sup> | Denser than typical aliphatic solvents; comparable to water.    |
| LogP (Octanol/Water) | ~2.4 – 3.1                     | Lipophilic; partitions strongly into organic phases.            |
| pKa                  | ~11 (estimated)                | Active methylene protons are acidic; forms enolates with bases. |

Expert Insight: The liquid nature of this compound implies that crystallization is not the primary purification vector. Instead, process engineers must rely on vacuum distillation for high-purity isolation or chromatography for analytical scale. The "solubility" challenge here is defining the miscibility gap with aqueous systems to maximize extraction efficiency.

## Solubility & Miscibility Landscape

Since the compound is a liquid, we evaluate Miscibility (infinite solubility) versus Immiscibility (phase separation).

### 2.1 Solvent Compatibility Matrix

| Solvent Class | Specific Solvent                  | Miscibility Status  | Process Application                                     |
|---------------|-----------------------------------|---------------------|---------------------------------------------------------|
| Polar Protic  | Methanol, Ethanol                 | Miscible            | Reaction solvent (transesterification risk).            |
| Polar Aprotic | THF, Acetone, DMF                 | Miscible            | Ideal for alkylation reactions.                         |
| Chlorinated   | Dichloromethane (DCM), Chloroform | Miscible            | Excellent extraction solvent (high solubility).         |
| Esters        | Ethyl Acetate (EtOAc)             | Miscible            | Standard extraction solvent (Green alternative to DCM). |
| Hydrocarbons  | Toluene, Hexane, Cyclohexane      | Miscible            | Good for non-polar impurity rejection.                  |
| Aqueous       | Water ( )                         | Immiscible          | Solubility < 50 mg/L. Forms biphasic system.            |
| Aqueous Base  | NaOH / KOH (aq)                   | Reactive Solubility | Dissolves via enolate formation (Hydrolysis risk).      |

## 2.2 Thermodynamic Parameters (LLE)

For extraction processes, the Partition Coefficient (

) is the governing thermodynamic parameter, defined as:

Given a LogP of ~3.1:

- Theoretical

: ~1250

- Implication: >99.9% of the compound resides in the organic phase during an extraction with equal volumes of Octanol/Water.
- Process Tip: To prevent emulsion formation due to the surfactant-like nature of -keto esters, maintain high ionic strength in the aqueous phase (e.g., using Brine/NaCl).

## Experimental Protocols: Purification & Isolation

Since crystallization is not applicable, the following protocols define the Purification (Distillation) and Isolation (Extraction) workflows.

### Protocol A: High-Vacuum Distillation (Purification)

Objective: Isolate high-purity (>98%) **Methyl 3-cyclohexyl-3-oxopropanoate** from crude reaction mixtures.

Prerequisites:

- High-vacuum pump (< 1 mmHg).
- Short-path distillation head (to minimize thermal degradation).
- Oil bath with precise temperature control.

Step-by-Step Methodology:

- Degassing: Place the crude oil in the boiling flask. Apply weak vacuum (20-50 mmHg) at RT to remove volatile solvents (MeOH, EtOAc).
- Ramping: Increase vacuum to < 1 mmHg (ideally 0.1-0.5 mmHg).
- Heating: Slowly ramp the oil bath temperature.
  - Note: The compound boils at ~265°C at atmospheric pressure, which causes decomposition.
  - Target: At 0.5 mmHg, expect boiling point around 100°C – 120°C.

- Fraction Collection:
  - F1 (Foreshot): Discard the first 5% (lower boiling impurities).
  - F2 (Main Fraction): Collect the steady boiling fraction (Colorless oil).
  - F3 (Tails): Stop heating when vapor temperature drops or pot residue darkens.
- Storage: Store under inert gas (   
or   
 ) at 2-8°C to prevent oxidation or hydrolysis.

## Protocol B: Extractive Isolation (Workup)

Objective: Remove inorganic salts and polar impurities.

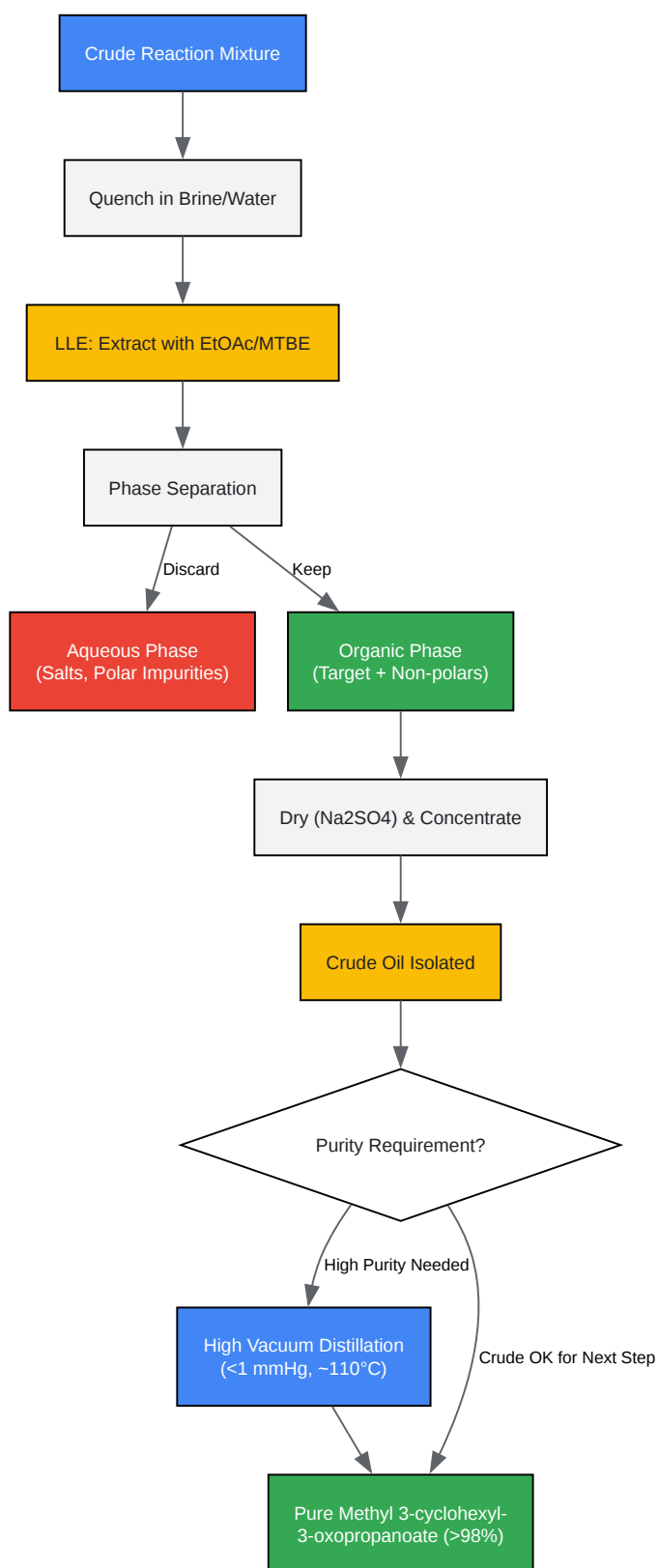
- Quench: Pour reaction mixture into Cold Brine (sat. NaCl).
- Extraction: Add Ethyl Acetate or MTBE (Ratio 1:1 v/v).
- Phase Separation: Agitate vigorously for 5 minutes. Allow settling.
  - Visual Check: The compound resides in the Top Layer (Organic).
- Wash: Wash the organic layer with:
  - 1x Water (removes salts).
  - 1x Sat.   
(removes acidic impurities, careful with   
 evolution).
- Drying: Dry over anhydrous   
or   
 .

- Concentration: Rotary evaporate to yield the crude oil.

## Process Visualization

### Figure 1: Purification Logic Flow

This diagram illustrates the decision matrix for handling the crude intermediate, distinguishing between Extraction (LLE) and Distillation (VLE).



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Caption: Workflow for the isolation and purification of **Methyl 3-cyclohexyl-3-oxopropanoate**, highlighting the transition from LLE to VLE.

## Thermodynamic Analysis & Safety

### 5.1 Enthalpy of Vaporization (

)

While experimental

is rarely reported for this specific intermediate, it can be estimated using the Clausius-Clapeyron relation adapted for

-keto esters:

- Estimated

:

.

- Significance: This high enthalpy requires efficient heat transfer during distillation. However, the thermal instability of the

-keto group dictates that vacuum is preferred over high heat to lower the boiling point.

### 5.2 Thermal Stability Hazards

- Decarboxylation: Above 150°C,

-keto esters are prone to thermal decarboxylation, releasing

and forming the corresponding ketone (Cyclohexyl methyl ketone).

- Control Measure: strictly maintain pot temperature < 130°C during distillation.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 64670-15-1, **Methyl 3-cyclohexyl-3-oxopropanoate**. Retrieved from [\[Link\]](#)

- European Patent Office (2019).EP 3480201 A1: New analogs as androgen receptor and glucocorticoid receptor modulators. (Describing the synthesis and physical state of Intermediate g9).
- To cite this document: BenchChem. [Methyl 3-cyclohexyl-3-oxopropanoate solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1600675/docs#methyl-3-cyclohexyl-3-oxopropanoate-solubility-data\]](https://www.benchchem.com/product/b1600675/docs#methyl-3-cyclohexyl-3-oxopropanoate-solubility-data)

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